

Comprehensive Spectroscopic Characterization of 4-Bromo-1,3-oxazole Hydrochloride

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Compound of Interest

Compound Name: 4-Bromo-1,3-oxazole
hydrochloride

CAS No.: 1955531-81-3

Cat. No.: B2844213

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Executive Summary

4-Bromo-1,3-oxazole hydrochloride (CAS: 1955531-81-3) is a functionalized oxazole derivative utilized primarily as a precursor in the synthesis of bioactive compounds, including antibiotics and enzyme inhibitors. Its value lies in the C4-bromine handle, which facilitates palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Stille), and the C2 position, which remains accessible for nucleophilic attack or deprotonation.

This guide details the spectroscopic signature of the compound, distinguishing between the free base (neutral) and the hydrochloride salt (cationic) forms. Understanding the shift in spectral data between these forms is crucial for monitoring reaction progress and verifying salt formation.

Structural Analysis & Chemical Profile[1][2]

The core structure consists of a five-membered 1,3-oxazole ring substituted at the 4-position with a bromine atom. In the hydrochloride form, the nitrogen atom at position 3 is protonated,

bearing a formal positive charge. This cationic character significantly deshields the adjacent protons and carbons compared to the neutral free base.

Feature	Description
Molecular Formula	C ₃ H ₃ BrClNO (Salt) / C ₃ H ₂ BrNO (Free Base)
Molecular Weight	184.42 g/mol (Salt) / 147.96 g/mol (Free Base)
Key Functionality	C4-Bromide (Electrophilic handle), C2-H (Acidic proton)
Salt Formation	Protonation occurs at N3, forming the oxazolium cation.

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

The formation of the hydrochloride salt induces significant downfield shifts (deshielding) in the ¹H and ¹³C NMR spectra due to the positive charge on the nitrogen, which withdraws electron density from the ring system.

¹H NMR (Proton NMR)

Solvent: DMSO-d₆ (Preferred for salts due to solubility)

Position	Proton	Free Base δ (ppm)	HCl Salt δ (ppm)	Multiplicity	Interpretation
H2	C2-H	8.15 – 8.25	9.10 – 9.40	Singlet (s)	Diagnostic Peak. The H2 proton is flanked by Oxygen and the protonated Nitrogen (N+), causing a dramatic downfield shift.
H5	C5-H	8.05 – 8.15	8.60 – 8.80	Singlet (s)	Deshielded by the adjacent Oxygen and the inductive effect of the C4-Bromine.
NH	N-H ⁺	N/A	10.0 – 13.0	Broad (br)	The acidic proton on nitrogen. Often broad or invisible depending on water content/exchange rate.

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Technical Insight: In the free base, H2 and H5 often appear very close (overlapping). Upon salt formation, the H2 signal separates significantly downfield, making it the primary indicator of successful protonation.

¹³C NMR (Carbon NMR)

Solvent: DMSO-d₆

Position	Carbon	Free Base δ (ppm)	HCl Salt δ (ppm)	Interpretation
C2	N=C-O	~152.0	~156.0 – 160.0	Most deshielded carbon due to placement between two heteroatoms.
C5	O-C=C	~138.0	~142.0 – 145.0	Alpha to oxygen; shifts downfield in the salt.
C4	C-Br	~112.0	~115.0 – 118.0	Shielded relative to other carbons due to the "Heavy Atom Effect" of Bromine, despite its electronegativity.

Mass Spectrometry (MS)

Mass spectrometry is definitive for this compound due to the characteristic isotopic signature of bromine.

- Ionization Mode: Electrospray Ionization (ESI) in Positive Mode (+ve).
- Observed Species: The hydrochloride salt dissociates in the MS source; the detected species is the cationic oxazole core

Key Fragments & Isotope Pattern:

m/z Value	Ion Identity	Relative Abundance	Notes
147.9		100%	Molecular ion (monoisotopic).
149.9		~98%	Diagnostic Doublet. The 1:1 ratio confirms the presence of one Bromine atom.
120 / 122		Variable	Loss of Hydrogen Cyanide (common in oxazoles).
69		Low	Loss of the bromine radical/ion (Oxazole core).

Infrared Spectroscopy (IR)

Method: ATR-FTIR (Solid state)

The salt form exhibits specific bands related to the protonated nitrogen and the halide bond.

- 3100 – 3000 cm^{-1} : C-H stretching (aromatic).

- 2700 – 2400 cm^{-1} : N-H⁺ stretching (broad band, characteristic of amine salts).
- 1620 – 1590 cm^{-1} : C=N stretching (shifted slightly compared to free base).
- 1050 – 1000 cm^{-1} : C-O-C ring stretching.
- 600 – 500 cm^{-1} : C-Br stretching (strong, sharp band).

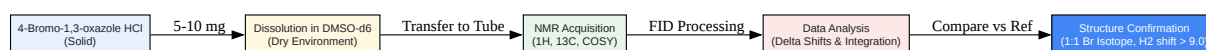
Experimental Protocols

Sample Preparation for NMR (Salt Stability)

The hydrochloride salt is hygroscopic and can hydrolyze or disproportionate in wet solvents.

- Solvent Choice: Use DMSO-d₆ (Dimethyl sulfoxide-d₆) derived from a fresh ampoule. Avoid CDCl₃ as the free base may liberate if the solvent is slightly basic or wet.
- Concentration: Dissolve 5–10 mg of the solid salt in 0.6 mL of DMSO-d₆.
- Tube Handling: Use high-quality NMR tubes (Wilmad 507-PP or equivalent) to prevent background noise.
- Acquisition: Run the spectrum immediately. If the NH peak is not visible, the proton may be exchanging with residual water (HDO peak at 3.33 ppm).

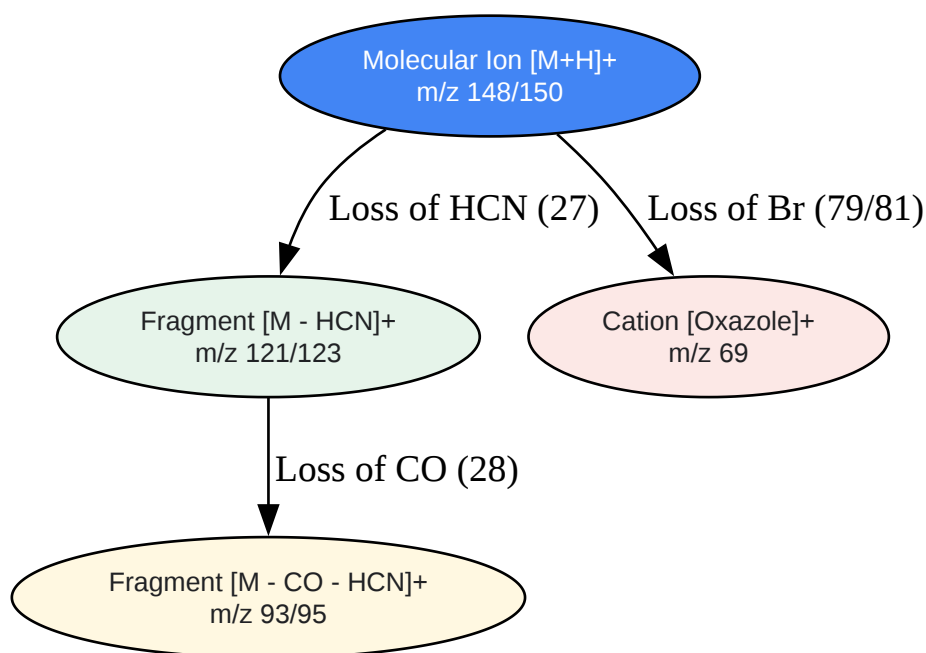
Workflow Visualization



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Figure 1: Analytical workflow for the spectroscopic validation of oxazole salts.

MS Fragmentation Pathway



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Figure 2: Proposed mass spectrometry fragmentation pathway for 4-bromo-1,3-oxazole.

References

- Synthesis and Reactivity of Bromooxazoles: Journal of Organic Chemistry, "Regioselective Synthesis of 2,4- and 2,5-Disubstituted Oxazoles."
- NMR of Heterocycles: Spectroscopic Properties of 1,3-Oxazoles, Chemical Reviews.
- Compound Data: **4-Bromo-1,3-oxazole hydrochloride** (CAS 1955531-81-3). PubChem Compound Summary.
- General NMR Shifts: Trace Impurities in NMR Solvents, Organometallics.
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